

# How to handle missing data in longitudinal DTI analysis

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### Technical Support Center: Longitudinal DTI Analysis

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering missing data in longitudinal Diffusion Tensor Imaging (DTI) analysis.

# Frequently Asked Questions (FAQs) Q1: Why is missing data a significant problem in longitudinal DTI analysis?

Missing data in longitudinal DTI studies can introduce bias, reduce statistical power, and lead to inaccurate conclusions.[1][2] In longitudinal designs, where subjects are measured repeatedly over time, missing data can alter the true time intervals between observations, potentially biasing parameter estimates.[3] This is particularly problematic in DTI, as even a few missing data points can affect the integrity of tractography and the calculation of diffusion metrics like Fractional Anisotropy (FA) and Mean Diffusivity (MD).

### Q2: What are the different types of missing data mechanisms?



Understanding the reason behind missing data is crucial for selecting an appropriate handling strategy. There are three main types of missing data mechanisms:[1][3][4]

- Missing Completely at Random (MCAR): The probability of data being missing is unrelated to
  either the observed or unobserved data.[1][5] For example, a scanner malfunction during
  one session.
- Missing at Random (MAR): The probability of data being missing is related to the observed data but not to the missing data itself.[3][5] For instance, if participants with more severe symptoms (an observed variable) are more likely to miss a follow-up scan.
- Missing Not at Random (MNAR): The probability of data being missing is related to the values of the unobserved data itself.[3][6] For example, if a participant misses a scan because of a significant change in their white matter integrity (the unobserved variable).

## Q3: What are the common methods for handling missing data in longitudinal DTI studies?

Several methods exist, ranging from simple to more complex statistical techniques. The choice of method depends on the nature and extent of the missing data.

- Complete Case Analysis (CCA): This method, often the default in statistical software, excludes any participant with missing data.[7][8][9] While simple, it can lead to a significant loss of statistical power and biased results unless the data are MCAR.[7][9][10]
- Single Imputation: This involves replacing each missing value with a single plausible value.
   [9][11]
  - Mean/Median Imputation: Replaces missing values with the mean or median of the observed values for that variable. This is a simple method but can underestimate variance.
     [9][12][13]
  - Last Observation Carried Forward (LOCF): Imputes a missing value with the subject's last observed value.[9][11] This method is often used in clinical trials but can be problematic as it assumes no change in the measurement over time.[11][14]

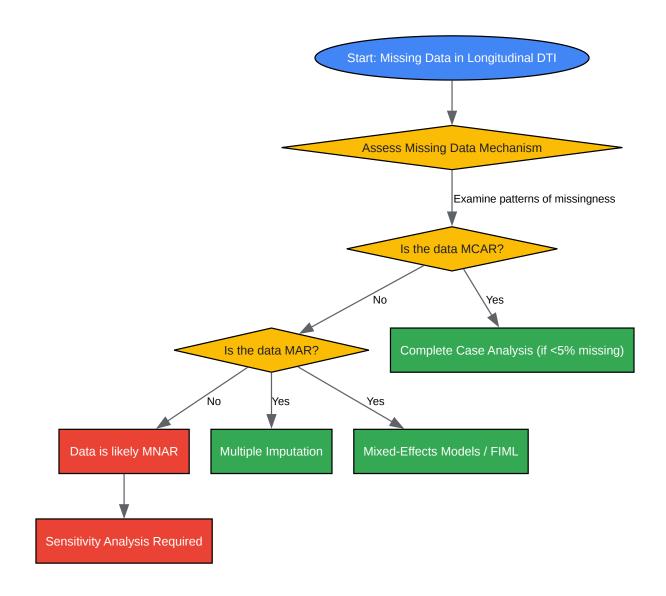


- Multiple Imputation (MI): This is a more robust method that involves creating multiple
  complete datasets by imputing the missing values multiple times.[8][9][15] Each dataset is
  then analyzed separately, and the results are pooled.[9] MI accounts for the uncertainty of
  the imputed values and is often recommended when data are MAR.[8][15][16]
- Model-Based Methods: These methods use all available data from a participant and do not explicitly impute missing values.
  - Mixed-Effects Models: These models are well-suited for longitudinal data as they can handle unbalanced data (i.e., different numbers of observations per participant) and provide valid inferences when data are MAR.[7][17]
  - Full Information Maximum Likelihood (FIML): This is another "gold standard" approach that uses all available data to estimate model parameters.[3][15]

#### Q4: How do I choose the right method for my study?

The choice of method depends on the missing data mechanism, the percentage of missing data, and the specific research question. A decision-making workflow can help guide this process.





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**Caption:** Decision tree for selecting a missing data handling method.

# Troubleshooting Guides Issue: My DTI data has artifacts and signal loss.

Solution: Before addressing missing data points from participant dropout, it's crucial to perform rigorous quality control (QC) on the acquired Diffusion-Weighted Images (DWI).



Experimental Protocol: DTI Quality Control

- Visual Inspection: Visually inspect each DWI volume for artifacts such as "venetian blind" effects, motion artifacts, and geometric distortions.[18][19] Tools like DTIPrep can aid in this process.[18][20][21]
- Signal-to-Noise Ratio (SNR) Check: Evaluate the SNR of your images. Low SNR can lead to unreliable tensor estimations.
- Gradient Direction Check: Ensure that the diffusion gradients were applied correctly and are evenly distributed.[18]
- Correction Procedures: Use software tools to correct for eddy current distortions and motion artifacts. FSL's topup and eddy are commonly used for this purpose.[19]
- Exclusion of Bad Slices/Volumes: If a particular slice or volume is severely corrupted by artifacts, it may be better to exclude it from the tensor fitting process.[20]

### Issue: I have intermittent missing scans for several participants.

Solution: For intermittent missing data, where a participant misses one or more time points but returns for later ones, methods like multiple imputation or mixed-effects models are generally preferred over simpler methods like LOCF or complete case analysis.

Experimental Protocol: Multiple Imputation Workflow

- Imputation Model Specification: The imputation model should include variables that are predictive of the missing data and the variables of interest in your analysis model.[22] This can include demographic data, clinical scores, and the DTI measures from other time points.
- Imputation: Generate multiple (e.g., 5-20) imputed datasets.[9] Each missing value is replaced with a plausible value drawn from a distribution.
- Analysis: Analyze each of the imputed datasets separately using your intended statistical model (e.g., linear mixed-effects model).



Pooling: Combine the results (e.g., coefficients and standard errors) from each analysis
using Rubin's rules to obtain a single set of estimates that accounts for the uncertainty in the
imputations.[23]



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Caption: Workflow for Multiple Imputation (MI).

### Data Summary: Comparison of Missing Data Handling Methods



Method	Description	Advantages	Disadvantages	Best For
Complete Case Analysis (CCA)	Excludes participants with any missing data.[7][8]	Simple to implement.[7]	Can lead to biased results and loss of power if data are not MCAR.[1][7]	Small amounts of MCAR data.
Mean/Median Imputation	Replaces missing values with the variable's mean or median.[9][12]	Simple and easy to implement.	Can distort the distribution of the data and underestimate variance.[9]	Preliminary analyses or when the amount of missing data is very small.
Last Observation Carried Forward (LOCF)	Imputes missing values with the last observed value for that subject.[9][11]	Simple and was historically common in clinical trials.	Can introduce significant bias by assuming no change over time.[14]	Rarely recommended; may be considered if dropout is close to the end of the study and the variable is stable.
Multiple Imputation (MI)	Creates multiple complete datasets by imputing missing values multiple times and pooling results. [8][9][15]	Accounts for the uncertainty of imputation; provides valid inferences under MAR.[8]	More computationally intensive and requires careful specification of the imputation model.[13][24]	MAR data; the recommended approach for many longitudinal studies.[16]
Mixed-Effects Models	Models the data without explicit imputation, using all available observations.	Flexible for longitudinal data; provides valid inferences under MAR.[7]	Assumes the model is correctly specified.	Analyzing longitudinal data with missing observations under the MAR assumption.



Full Information
Maximum
Likelihood (FIML)

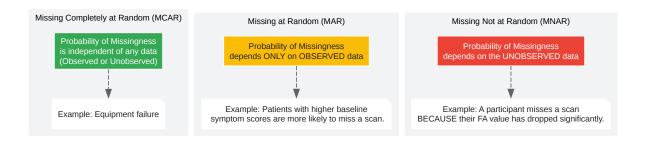
Estimates model parameters using all available data simultaneously.

Efficient and provides unbiased estimates under MAR.[3][15]

Can be computationally intensive and is not available in all software packages for all model types.

Structural
equation
modeling and
other likelihoodbased analyses
with MAR data.

#### **Visualization of Missing Data Mechanisms**



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**Caption:** Conceptual illustration of the three missing data mechanisms.

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